

Technical Guide: Physicochemical Properties of 2-Chloro-5-cyanobenzenesulfonamide

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Compound of Interest

Compound Name: 2-Chloro-5-cyanobenzenesulfonamide

CAS No.: 1939-76-0

Cat. No.: B1371306

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the melting and boiling points of **2-Chloro-5-cyanobenzenesulfonamide**, a compound of interest in pharmaceutical and chemical research. This document outlines its known physical properties, presents standardized experimental protocols for their determination, and includes visual workflows for these procedures.

Core Physical Properties

The precise determination of melting and boiling points is fundamental in the identification and purity assessment of chemical compounds. For **2-Chloro-5-cyanobenzenesulfonamide** (CAS No: 1939-76-0), the experimentally determined and reported values are summarized below.

Physical Property	Value
Melting Point	189 - 191 °C (372.2 - 375.8 °F)[1]
Boiling Point	No information available[1]

Experimental Protocols

The following sections detail the standardized methodologies for the determination of melting and boiling points for crystalline organic compounds like **2-Chloro-5-cyanobenzenesulfonamide**.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. A sharp melting point range is indicative of a pure substance. The capillary method is a widely used technique for this determination.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the dry, crystalline **2-Chloro-5-cyanobenzenesulfonamide** is finely ground using a mortar and pestle.
- Capillary Tube Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped to pack the solid into the sealed end, achieving a sample height of 2-3 mm.

- Apparatus Setup: The loaded capillary tube is placed into the heating block of the melting point apparatus.
- Heating and Observation:
 - A rapid initial heating is performed to determine an approximate melting range.
 - The apparatus is allowed to cool.
 - A second, more careful determination is conducted with a new sample, heating at a slower rate (approximately 1-2 °C per minute) as the temperature approaches the approximate melting point.
- Data Recording: The temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes liquid are recorded. This range represents the melting point of the substance.

Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. For substances that are liquid at or near room temperature, the Thiele tube method is a common and efficient technique for boiling point determination. While **2-Chloro-5-cyanobenzenesulfonamide** is a solid at room temperature, this protocol is included for broader applicability.

Apparatus:

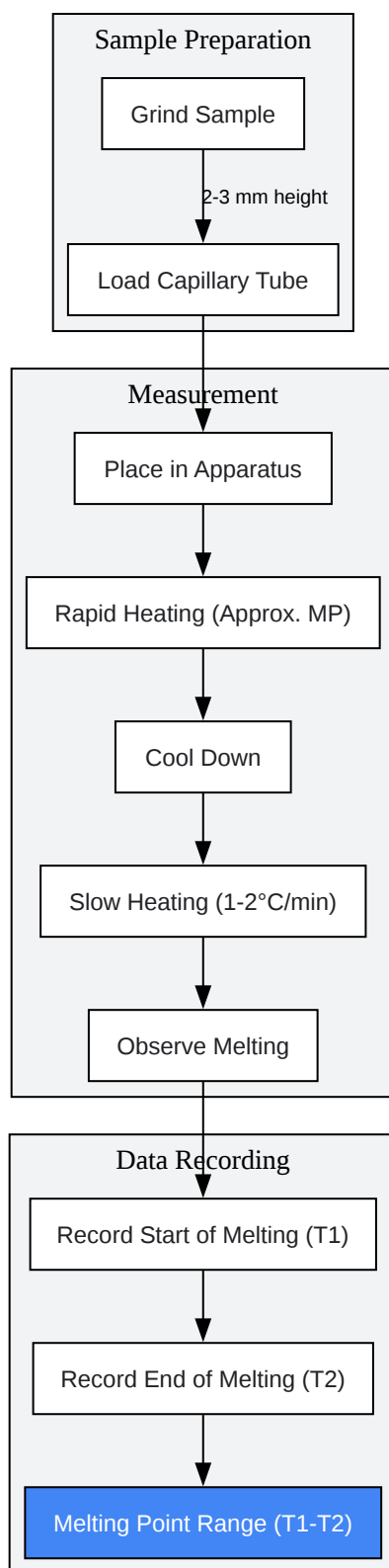
- Thiele tube
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heat source (e.g., Bunsen burner)
- Mineral oil

Procedure:

- **Sample Preparation:** A small amount of the liquid sample is placed into the small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.
- **Apparatus Assembly:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then secured in a Thiele tube containing mineral oil.
- **Heating:** The side arm of the Thiele tube is gently heated, causing the mineral oil to circulate and heat the sample uniformly.
- **Observation:** As the liquid heats, a stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is continued until a steady stream of bubbles is observed.
- **Data Recording:** The heat source is removed, and the apparatus is allowed to cool. The temperature at which the bubbling ceases and the liquid is drawn into the capillary tube is recorded as the boiling point.

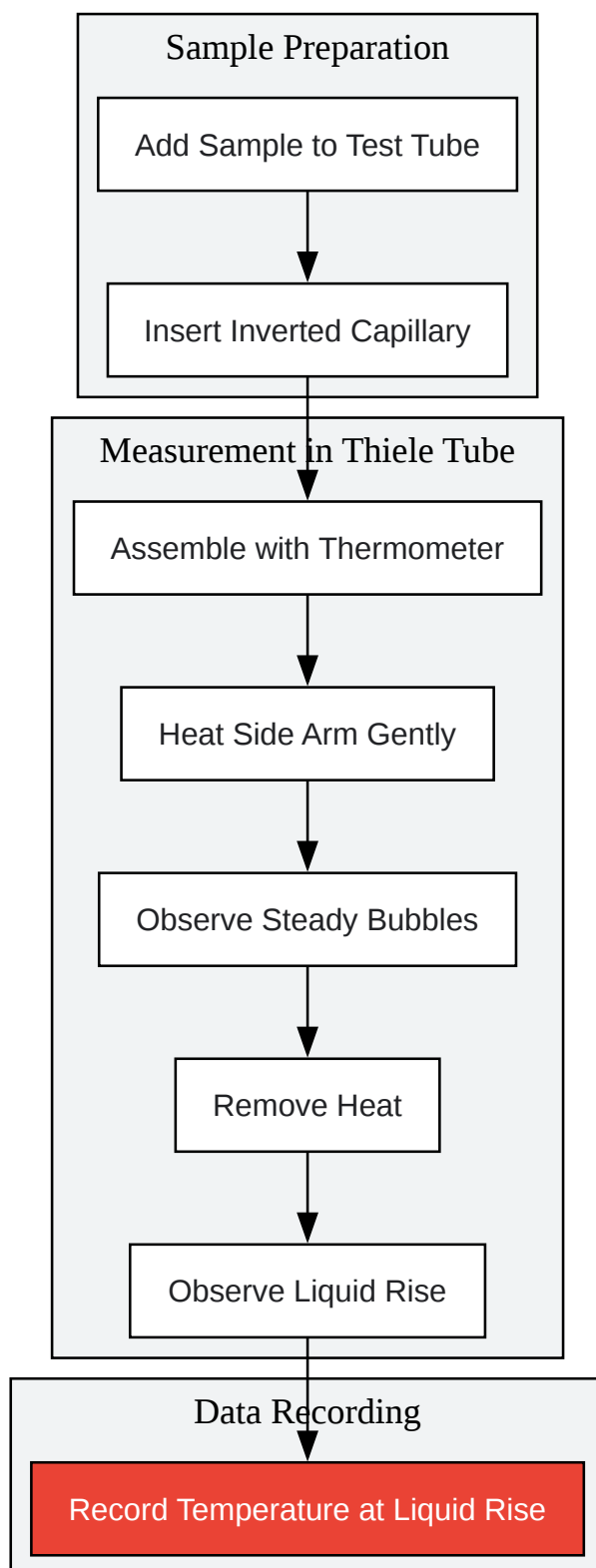
Mandatory Visualizations

The following diagrams illustrate the logical workflows for the experimental determination of melting and boiling points.



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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Boiling Point Determination.

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References

- 1. [fishersci.com](https://www.fishersci.com) [fishersci.com]
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